

# Essential Safety and Logistics for Handling Glycine-d5

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## Compound of Interest

Compound Name: Glycine-d5

Cat. No.: B027879

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides immediate, essential safety and logistical information for the handling of **Glycine-d5**, a deuterated form of the amino acid glycine. Adherence to these procedures will minimize risk and ensure the integrity of your research.

## Key Safety and Physical Data

A summary of the pertinent safety and physical property data for **Glycine-d5** is provided in the table below for easy reference.

Property	Value
Chemical Name	Glycine-d5
CAS Number	4896-77-9
Molecular Formula	C <sub>2</sub> D <sub>5</sub> NO <sub>2</sub>
Molecular Weight	80.1 g/mol
Appearance	Solid powder
Hazards	Causes skin irritation, serious eye irritation, may cause respiratory irritation. <sup>[1][2]</sup>
Storage Temperature	Room temperature, away from light and moisture.

## Personal Protective Equipment (PPE)

When handling **Glycine-d5**, a comprehensive approach to personal protection is crucial to prevent skin contact, eye irritation, and inhalation of the powder. The following PPE is mandatory:

- **Eye Protection:** Chemical splash goggles that meet ANSI Z.87.1 standards are required to protect against airborne particles and potential splashes.
- **Hand Protection:** Wear nitrile or latex gloves to prevent skin contact. It is advisable to double-glove for added protection. Gloves should be inspected for any signs of degradation or punctures before use and changed regularly.
- **Body Protection:** A full-length laboratory coat should be worn and buttoned to protect the skin and clothing from contamination.
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary to prevent inhalation of the dust.

## Operational Plan: Step-by-Step Handling Procedures

The following procedural guidance outlines the safe handling of **Glycine-d5** from initial preparation to the creation of a solution.

### 1. Preparation and Area Setup:

- Ensure a clean and organized workspace.
- If possible, perform all manipulations of the solid compound within a certified chemical fume hood to minimize inhalation risk.
- Have all necessary equipment readily available, including spatulas, weigh boats, beakers, and the chosen solvent.
- An emergency eyewash station and safety shower should be accessible.

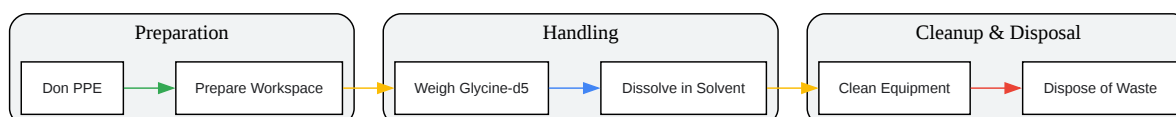
### 2. Weighing the Compound:

- On a calibrated analytical balance, place a clean weigh boat and tare the balance.
- Carefully use a clean spatula to transfer the desired amount of **Glycine-d5** powder to the weigh boat.<sup>[3]</sup><sup>[4]</sup>
- Record the exact weight of the compound.
- To ensure all the weighed compound is transferred, you can re-weigh the boat after transfer and calculate the difference, or rinse the weigh boat with the solvent into your receiving vessel.<sup>[4]</sup>

### 3. Dissolving the Compound:

- Transfer the weighed **Glycine-d5** powder into a clean beaker or flask.
- Add the desired solvent to the vessel.
- Gently stir the mixture with a magnetic stir bar or by swirling the vessel until the solid is completely dissolved.

### Safe Handling Workflow



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*A flowchart outlining the safe handling of **Glycine-d5**.*

## Disposal Plan

Proper disposal of chemical waste is critical for laboratory safety and environmental protection.

- **Solid Waste:** Uncontaminated weigh boats and gloves can be disposed of in the regular laboratory trash. Any materials grossly contaminated with **Glycine-d5** powder should be placed in a sealed bag and disposed of as chemical waste.
- **Liquid Waste:** Based on available information for non-hazardous deuterated compounds and other non-hazardous laboratory chemicals, aqueous solutions of **Glycine-d5** can likely be disposed of down the sanitary sewer with copious amounts of water.<sup>[5][6][7]</sup> However, it is imperative to consult and adhere to your institution's specific waste disposal guidelines. Some institutions may require all chemical waste, regardless of perceived hazard, to be collected by a certified hazardous waste disposal company.<sup>[8][9][10]</sup>
- **Empty Containers:** The original container of **Glycine-d5**, once empty, should be triple-rinsed with a suitable solvent. The rinsate should be disposed of as liquid waste. After rinsing, deface the label and dispose of the container in the appropriate recycling or trash receptacle as per your institution's guidelines.<sup>[5][11]</sup>

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